

# Solubility of 1-Bromo-5-fluoropentane in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 1-Bromo-5-fluoropentane

Cat. No.: B147514

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This technical guide provides a comprehensive overview of the solubility of **1-Bromo-5-fluoropentane** in organic solvents. Due to the limited availability of specific quantitative data in peer-reviewed literature and chemical databases, this document focuses on providing a strong theoretical framework based on the known behavior of haloalkanes, alongside detailed, adaptable experimental protocols for determining its solubility in a laboratory setting.

## Core Concepts: Physicochemical Properties and Solubility Profile

**1-Bromo-5-fluoropentane** ( $C_5H_{10}BrF$ ) is a colorless to pale yellow liquid with a molecular weight of approximately 169.04 g/mol, a boiling point of about 162 °C, and a density in the range of 1.303 to 1.37 g/cm<sup>3</sup>.<sup>[1][2][3]</sup> Its structure, featuring a five-carbon chain with two different halogen substituents, dictates its solubility characteristics. The principle of "like dissolves like" is the primary determinant of its solubility. The alkyl chain makes it lipophilic, favoring dissolution in non-polar organic solvents. The presence of the carbon-bromine and carbon-fluorine bonds introduces polarity, allowing for some interaction with polar solvents. However, it is only slightly soluble in water.<sup>[1][4][5]</sup>

Based on its structure and the general solubility of haloalkanes, **1-Bromo-5-fluoropentane** is expected to be soluble in a range of common organic solvents. Qualitative reports indicate its solubility in ethanol, ether, methanol, acetone, and benzene.<sup>[4][6]</sup>

## Data Presentation: Solubility of **1-Bromo-5-fluoropentane**

As of the latest literature review, comprehensive quantitative solubility data for **1-Bromo-5-fluoropentane** across a wide array of organic solvents is not readily available. The following table is provided as a template for researchers to systematically record their experimentally determined solubility data. It is recommended to determine solubility at various temperatures as this is a critical parameter for many applications.

Table 1: Quantitative Solubility of **1-Bromo-5-fluoropentane** in Various Organic Solvents (User-Generated Data)

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Method of Determination	Notes
Non-Polar Solvents					
Hexane					
Toluene					
Diethyl Ether					
Polar Aprotic Solvents					
Acetone					
Acetonitrile					
Tetrahydrofuran (THF)					
Dimethylformamide (DMF)					
Dimethyl Sulfoxide (DMSO)					
Polar Protic Solvents					
Methanol					
Ethanol					
Isopropanol					

## Experimental Protocols: Determining the Solubility of 1-Bromo-5-fluoropentane

The following is a detailed, generalized protocol based on the widely accepted "shake-flask" method, which is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound. This method can be adapted for determining the solubility of a liquid solute like **1-Bromo-5-fluoropentane**.

**Objective: To determine the concentration of 1-Bromo-5-fluoropentane in a saturated solution of a given organic solvent at a specified temperature.**

### Materials:

- **1-Bromo-5-fluoropentane** (high purity)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Glass vials with airtight caps (e.g., screw caps with PTFE septa)
- Syringe filters (PTFE, 0.22  $\mu\text{m}$  or 0.45  $\mu\text{m}$ )
- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector - FID or Mass Spectrometer - MS) or other suitable analytical instrumentation (e.g., HPLC).

### Procedure:

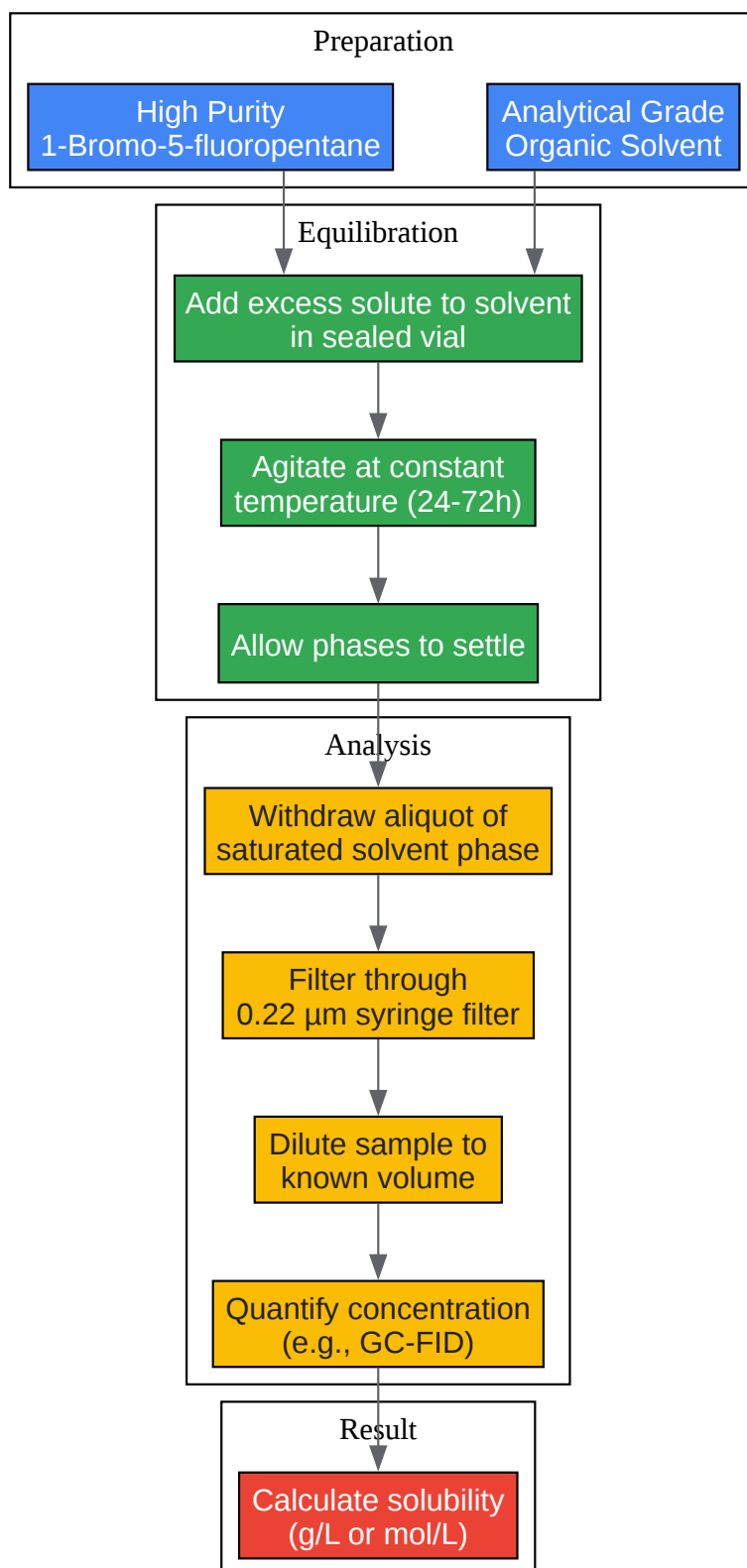
- Preparation of the Solvent: Ensure the selected organic solvent is of high purity and degassed if necessary to avoid bubble formation during the experiment.
- Sample Preparation:
  - Add an excess amount of **1-Bromo-5-fluoropentane** to a series of glass vials. The exact amount is not critical, but there must be a visible excess of the solute phase after equilibration.

- Carefully add a known volume or mass of the selected organic solvent to each vial.
- Equilibration:
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the vials for a sufficient period to ensure that equilibrium is reached. This can range from 24 to 72 hours. A preliminary study can be conducted to determine the time required to reach equilibrium by taking measurements at different time points (e.g., 12, 24, 48, 72 hours) until the concentration of the solute in the solvent phase remains constant.
- Phase Separation:
  - Once equilibrium is reached, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time (e.g., 2-4 hours) to allow for complete phase separation. A distinct layer of undissolved **1-Bromo-5-fluoropentane** should be visible.
- Sample Collection and Analysis:
  - Carefully withdraw an aliquot of the supernatant (the saturated solvent phase) using a pipette or syringe. It is crucial not to disturb the undissolved solute layer.
  - Filter the collected aliquot through a syringe filter to remove any microscopic droplets of the undissolved solute.
  - Accurately dilute the filtered sample with the same solvent to a concentration that falls within the linear range of the analytical instrument.
  - Analyze the diluted sample using a pre-calibrated Gas Chromatograph (or other suitable analytical method) to determine the concentration of **1-Bromo-5-fluoropentane**.
- Data Calculation:

- From the concentration of the diluted sample and the dilution factor, calculate the concentration of **1-Bromo-5-fluoropentane** in the original saturated solution.
- Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).
- Repeat the experiment at least three times to ensure reproducibility and report the average solubility with the standard deviation.

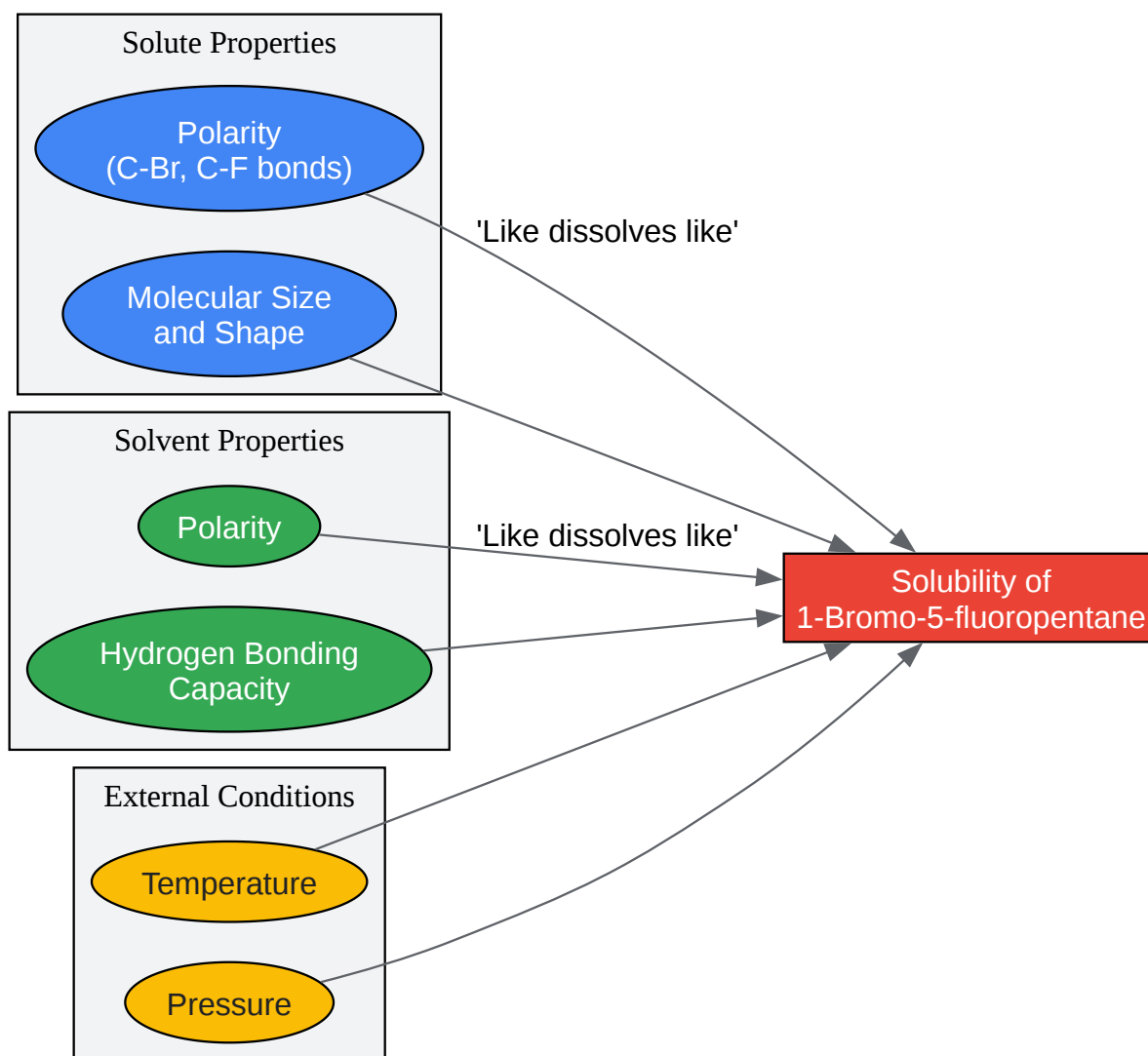
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for solubility determination and the relationships between the key factors influencing solubility.



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Caption: Experimental workflow for determining the solubility of **1-Bromo-5-fluoropentane**.



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Caption: Key factors influencing the solubility of **1-Bromo-5-fluoropentane**.

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